

An In-depth Technical Guide on the Toxicological Data of 2-Octyldodecyl Acetate

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Compound of Interest

Compound Name: 2-Octyldodecyl acetate

Cat. No.: B15347573

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available toxicological data for **2-octyldodecyl acetate**. The information is presented in a structured format to facilitate easy access and comparison by researchers, scientists, and professionals in drug development. This document includes summaries of quantitative data, detailed experimental protocols based on established guidelines, and visualizations of experimental workflows.

Toxicological Data Summary

The toxicological profile of **2-octyldodecyl acetate** is summarized in the following tables, covering acute toxicity, skin and eye irritation, sensitization, and genotoxicity. Data on repeated dose toxicity for this specific substance is not readily available in the public domain.

Table 1: Acute Toxicity

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	3,000 mg/kg	[1]
LD50	Rabbit	Dermal	> 5,000 mg/kg	[1]
Inhalation	-	-	No data available	[1]

Table 2: Skin and Eye Irritation

Endpoint	Species	Results	Reference
Skin Corrosion/Irritation	Rabbit	No data available	[1]
Serious Eye Damage/Irritation	-	No data available	-

Note: While the Safety Data Sheet for **2-octyldodecyl acetate** indicates the potential for skin and eye contact to warrant first aid measures, specific quantitative data from standardized irritation studies are not provided.[1]

Table 3: Sensitization

Endpoint	Species	Results	Reference
Skin Sensitization	-	No data available	-

Table 4: Genotoxicity

Assay	Test System	Results	Reference
Mutagenicity	-	No data available	-

Table 5: Carcinogenicity

Agency	Classification	Reference
IARC	No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen.	[1]
NTP	No component of this product present at levels greater than or equal to 0.1% is identified as a known or anticipated carcinogen.	[1]
OSHA	No component of this product present at levels greater than or equal to 0.1% is on OSHA's list of regulated carcinogens.	[1]

Experimental Protocols

Detailed methodologies for key toxicological assessments are outlined below. As specific study protocols for **2-octyldodecyl acetate** are not publicly available, these descriptions are based on standardized OECD guidelines, which are broadly accepted and followed in toxicological research.

Acute Oral Toxicity Testing (Based on OECD Guideline 423)

- **Test Animals:** Typically, young adult rats of a single sex (usually females) are used.
- **Housing and Feeding:** Animals are housed in standard laboratory conditions with controlled temperature and humidity, and provided with a standard diet and water ad libitum, except for a brief fasting period before dosing.
- **Dosing:** The test substance is administered orally in a single dose via gavage. The starting dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight) based on a sighting study or existing information.

- **Observations:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days. Observations are made shortly after dosing and at least once daily thereafter.
- **Pathology:** At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.

Acute Dermal Toxicity Testing (Based on OECD Guideline 402)

- **Test Animals:** Young adult rats, rabbits, or guinea pigs are typically used.
- **Preparation:** Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the test animals.
- **Dosing:** The test substance is applied uniformly over an area of at least 10% of the total body surface area. The treated area is then covered with a porous gauze dressing and non-irritating tape. The duration of exposure is 24 hours.
- **Observations:** Animals are observed for mortality and signs of toxicity at regular intervals for 14 days. Body weight is recorded weekly.
- **Pathology:** All animals are subjected to a gross necropsy at the end of the study.

Skin Irritation/Corrosion Testing (Based on OECD Guideline 404)

- **Test Animals:** Albino rabbits are the preferred species.
- **Application:** A small area of skin (approximately 6 cm²) is clipped, and the test substance (0.5 mL for liquids or 0.5 g for solids) is applied to the skin and covered with a gauze patch.
- **Exposure and Observation:** After a 4-hour exposure period, the patch and any residual test substance are removed. The skin is then examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.

- **Scoring:** The severity of the skin reactions is scored according to a standardized grading system.

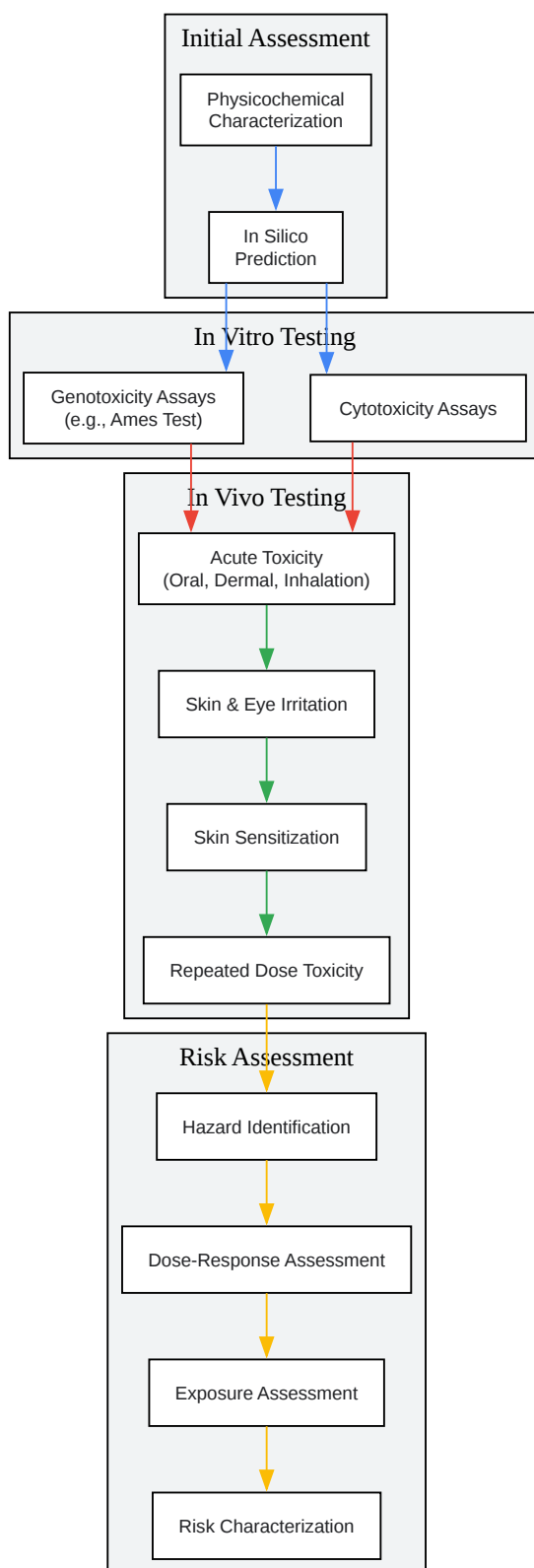
Eye Irritation/Corrosion Testing (Based on OECD Guideline 405)

- **Test Animals:** Albino rabbits are used.
- **Application:** A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- **Observation:** The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after application.
- **Scoring:** Ocular lesions are scored using a standardized system to determine the irritation potential.

Visualizations

Experimental Workflow for Toxicological Assessment

The following diagram illustrates a general workflow for the toxicological assessment of a chemical substance, from initial characterization to the evaluation of various toxicity endpoints.



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Caption: General workflow for toxicological assessment of a chemical.

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References

- 1. Repeated dose 28 days oral toxicity study in rodents (OECD 407: 2008). - IVAMI [ivami.com]
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